

Personal protective equipment for handling 1,3-Distearoyl-2-oleoylglycerol

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Compound of Interest

Compound Name: 1,3-Distearoyl-2-oleoylglycerol

Cat. No.: B142862

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Essential Safety and Handling Guide for 1,3-Distearoyl-2-oleoylglycerol

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1,3-Distearoyl-2-oleoylglycerol** (CAS No. 2846-04-0). The following procedures are designed to ensure safe handling, operation, and disposal in a laboratory setting.

Personal Protective Equipment (PPE)

While **1,3-Distearoyl-2-oleoylglycerol** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment. The following table summarizes the recommended personal protective equipment.

PPE Category	Item	Specifications and Use
Hand Protection	Disposable Gloves	Nitrile or latex gloves are recommended to prevent direct skin contact. ^{[1][2]} Although not specified in the substance's SDS, this is a general precaution for handling any chemical.
Eye Protection	Safety Glasses	Safety glasses with side shields should be worn to protect against accidental splashes. ^{[1][3][4]}
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect clothing and skin from potential spills. ^{[1][2][4][5]}
Respiratory	Not Required	Under normal handling conditions, respiratory protection is not necessary.
Footwear	Closed-Toe Shoes	Closed-toe shoes are required to protect feet from spills or falling objects in the laboratory. ^{[1][2]}

Operational Plan: Step-by-Step Handling Procedure

Follow these procedural steps for the safe handling of **1,3-Distearoyl-2-oleoylglycerol** from preparation to post-handling cleanup.

- Preparation:
 - Ensure the work area, typically a laboratory bench, is clean and uncluttered.
 - Don the appropriate personal protective equipment as outlined in the table above.

- Verify that all necessary equipment, such as spatulas, weighing paper, and containers, are clean and readily accessible.
- Handling:
 - Retrieve the **1,3-Distearoyl-2-oleoylglycerol** from its storage location. It is typically stored at -20°C.[\[6\]](#)
 - Allow the container to reach room temperature before opening to prevent condensation.
 - Carefully weigh the desired amount of the solid substance using a clean spatula.
 - If creating a solution, chloroform (10 mg/ml) can be used as a solvent.[\[7\]](#)
 - Handle the substance gently to avoid creating dust.
 - Keep the container sealed when not in use.
- Post-Handling:
 - Clean all equipment and the work area thoroughly after use.
 - Remove gloves and wash hands with soap and water.
 - Store the **1,3-Distearoyl-2-oleoylglycerol** in its original container and return it to the appropriate storage conditions.

Disposal Plan

As **1,3-Distearoyl-2-oleoylglycerol** is not classified as hazardous, disposal can typically follow standard procedures for non-hazardous chemical waste. However, always adhere to your institution's specific waste disposal guidelines.

- **Unused Product:** Dispose of in accordance with local, state, and federal regulations for non-hazardous waste. Do not allow the substance to enter sewers or water systems.
- **Contaminated Materials:** Any materials, such as gloves, weighing paper, or paper towels, that come into contact with the chemical should be disposed of as solid waste.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **1,3-Distearoyl-2-oleoylglycerol** in a laboratory setting.

Handling Workflow for 1,3-Distearoyl-2-oleoylglycerol

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